Section 1: Compound Profile & Anticipated Hazard Synopsis

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*5-Bromo-2-(cyclohexyl)pyrimidine*	
Cat. No.:	*B13747131*	Get Quote

5-Bromo-2-cyclohexylpyrimidine is a substituted pyrimidine derivative. The presence of the brominated pyrimidine ring suggests potential for biological activity and reactivity, while the cyclohexyl group imparts lipophilicity. Based on its analogues, we can anticipate the following hazards:

- Hazard Classification (Inferred):
  - Skin Corrosion/Irritation, Category 2
  - Serious Eye Damage/Eye Irritation, Category 2A
  - Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory system irritation)

Globally Harmonized System (GHS) Pictogram (Anticipated)

Signal Word: WARNING

Anticipated Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[2][3]

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Section 2: Proactive Risk Assessment & Exposure Control

The primary risks associated with this solid compound stem from the potential for dust generation and subsequent inhalation, as well as direct contact with skin and eyes. Our control strategy is therefore based on a multi-layered "as low as reasonably practicable" (ALARP) principle.

Engineering Controls: The First Line of Defense The causality is simple: if the user is never exposed to the compound, the risk is negligible.

- Chemical Fume Hood: All manipulations that could generate dust (weighing, transferring, preparing solutions) must be performed inside a certified chemical fume hood. This is non-negotiable.
- Ventilation: Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.

Personal Protective Equipment (PPE): The Last Line of Defense PPE does not prevent accidents, but it mitigates their consequences. The selection is based on the anticipated hazards of skin, eye, and respiratory irritation.

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PPE Item	Specification	Rationale
Hand Protection	Nitrile gloves (minimum 5 mil thickness)	Provides a barrier against dermal contact. Double-gloving is recommended during extensive handling.
Eye Protection	Chemical safety goggles or a face shield	Protects against airborne particles and potential splashes. Standard safety glasses are insufficient.[4]
Body Protection	Fully-fastened laboratory coat	Prevents contamination of personal clothing.
Respiratory	NIOSH-approved respirator (e.g., N95)	Recommended if there is any risk of aerosolization outside of a fume hood.

Section 3: Safe Handling & Experimental Workflow Protocol

This section details a self-validating protocol for a common laboratory task: weighing the compound and preparing a stock solution. Each step is designed to minimize exposure.

Protocol: Weighing and Dissolving 5-Bromo-2-cyclohexylpyrimidine

- Preparation:
  - Don all required PPE (lab coat, goggles, nitrile gloves).
  - Decontaminate the work surface inside the fume hood.
  - Gather all necessary equipment: spatula, weigh paper/boat, vial for the final solution, solvent, and vortex mixer.
- Execution (inside fume hood):

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- Carefully open the container of 5-Bromo-2-cyclohexylpyrimidine, avoiding any puff of powder.
- Using a clean spatula, transfer the approximate amount of solid to the weigh paper on a tared analytical balance. Handle the solid gently to prevent dust formation.[5]
- Once the desired mass is obtained, securely close the primary container.
- Carefully transfer the weighed solid into the labeled destination vial.
- Add the desired volume of solvent to the vial.
- Securely cap the vial and mix (vortex or stir) until the solid is fully dissolved.

- Validation & Cleanup:
  - Visually inspect the work area for any stray powder.
  - Wipe down the spatula, balance, and work surface with a solvent-dampened towel.
  - Dispose of the weigh paper and cleaning materials in the designated solid chemical waste container.
  - Remove gloves and wash hands thoroughly with soap and water.[1]

Workflow Visualization: From Bottle to Waste

The following diagram illustrates the logical flow for safely handling a chemical reagent like 5-Bromo-2-cyclohexylpyrimidine in a laboratory setting.

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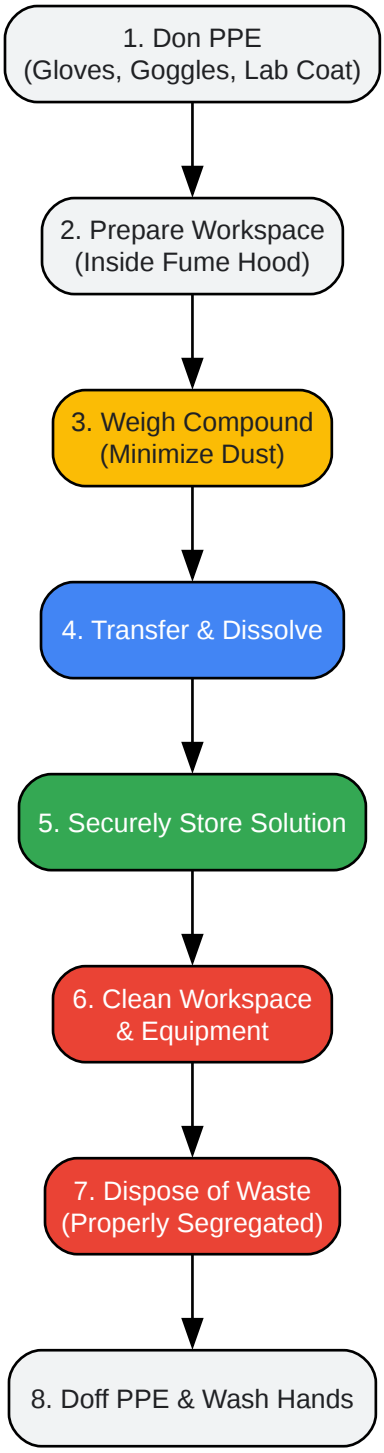
Safe Handling Workflow



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Caption: Logical workflow for handling solid chemical reagents.

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Section 4: Emergency Response Protocols

Preparedness is key to mitigating the impact of an accidental release or exposure.

First-Aid Measures (Based on Analogues)

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs or you feel unwell, seek medical attention.[2][3]
- If on Skin: Immediately wash the affected area with plenty of soap and water. If skin irritation persists, seek medical advice.[1][2] Remove and launder contaminated clothing before reuse.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention immediately.[1][4]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2][3]

Chemical Spill Response

The response protocol depends on the scale of the spill. The following decision tree provides a logical path forward.

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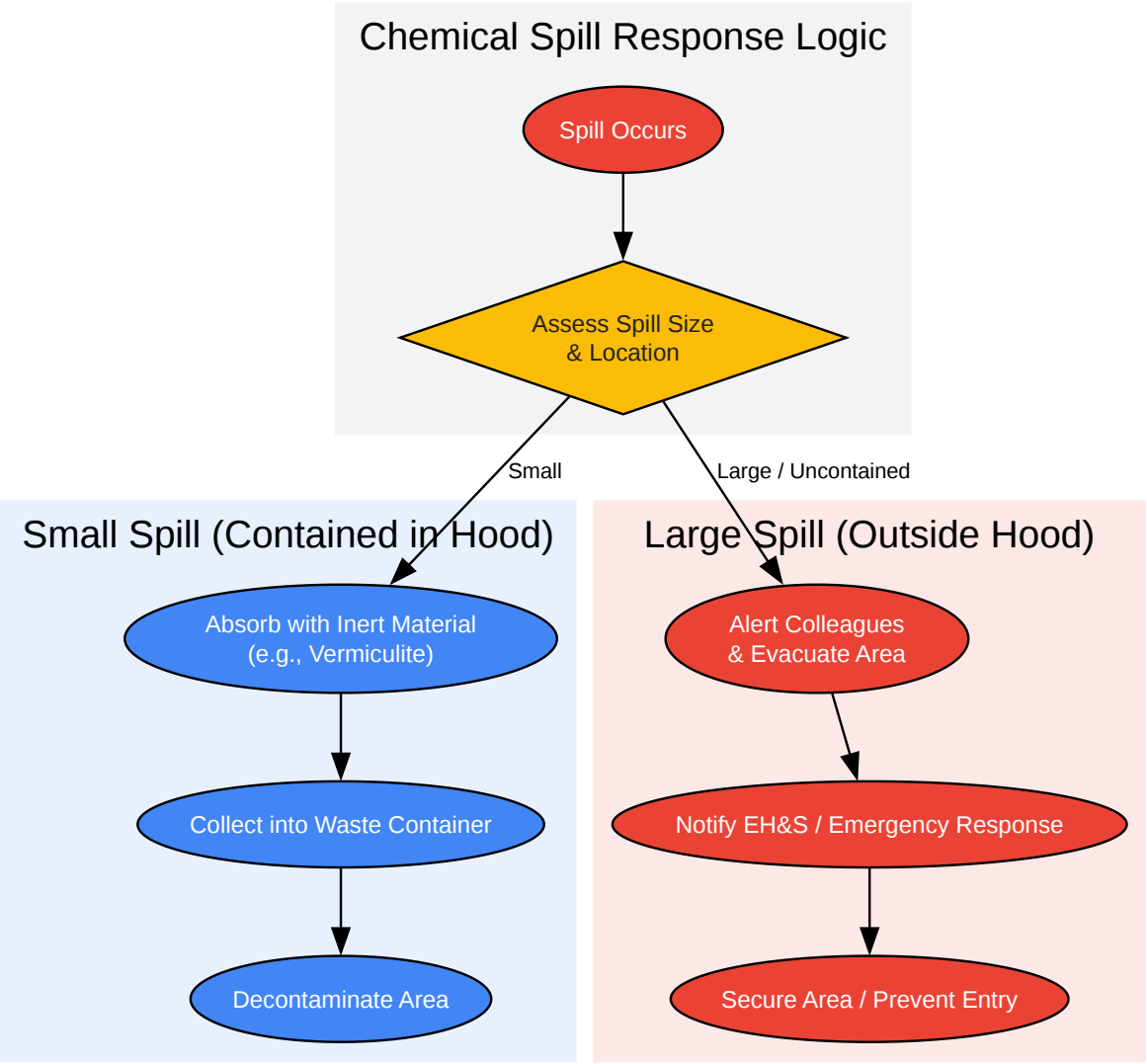
Chemical Spill Response Logic



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Caption: Decision workflow for responding to a chemical spill.

For a small spill, use personal protective equipment and sweep up the material into an airtight container, taking care not to disperse dust.[1]

Section 5: Physicochemical Data

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Property	Value	Source
Chemical Formula	C10H13BrN2	Calculated
Molecular Weight	241.13 g/mol	Calculated
Appearance	Solid (Anticipated)	Analogy
Melting Point	No data available	-
Boiling Point	No data available	-
Solubility	Insoluble in water (Anticipated)	Analogy[4]
Storage	Store in a cool, dark, well-ventilated place. Keep container tightly closed.[1][2]	Analogy

Section 6: Stability & Reactivity Profile

- Chemical Stability: The product is expected to be stable under recommended storage conditions.[5]
- Conditions to Avoid: Avoid generating dust. Keep away from heat and sources of ignition.[4][5]
- Incompatible Materials: Strong oxidizing agents, strong acids.[3]
- Hazardous Decomposition Products: Upon combustion, may produce toxic fumes including carbon monoxide (CO), carbon dioxide (CO2), nitrogen oxides (NOx), and hydrogen bromide (HBr).[3][4]

Section 7: Toxicological & Ecological Information

- Toxicological Data: No specific toxicological studies have been conducted on 5-Bromo-2-cyclohexylpyrimidine. The health hazard information (skin, eye, and respiratory irritation) is inferred from structurally similar compounds. The full toxicological properties have not been investigated.[4]

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- Ecological Data: No ecological data is available. It is imperative to prevent the release of this compound into the environment, drains, or waterways.[2]

References

- Safety Data Sheet for 5-Bromo-2-chloropyrimidine. TCI America.
- Safety Data Sheet for 5-BROMO-2-CYCLOPROPYLPYRIMIDINE-4-CARBOXYLIC ACID. ChemicalBook.
- Safety Data Sheet for 5-Bromo-2-methylpyrimidine. Fisher Scientific.
- MedChemExpress Product Page for 5-Bromo-2-chloropyrimidine. MedChemExpress.
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- To cite this document: BenchChem. [Section 1: Compound Profile & Anticipated Hazard Synopsis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13747131#5-bromo-2-cyclohexylpyrimidine-msds-safety-data-sheet]

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